

4-(2-Chloroethyl)benzaldehyde CAS number and properties

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Compound of Interest

Compound Name:	4-(2-Chloroethyl)benzaldehyde
CAS No.:	103076-33-1
Cat. No.:	B1339278

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Technical Monograph: 4-(2-Chloroethyl)benzaldehyde

A Bifunctional Homobenzylic Linker for Drug Discovery

Chemical Identity & Physical Properties

4-(2-Chloroethyl)benzaldehyde (CAS: 103076-33-1) serves as a versatile "homobenzylic" building block.^[1] Unlike benzylic halides (e.g., 4-chloromethylbenzaldehyde), which are highly unstable and prone to hydrolysis, the 2-chloroethyl motif offers a balance of stability and reactivity. This allows researchers to manipulate the aldehyde functionality without prematurely engaging the alkyl chloride, or vice versa.

Core Data Table



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Synthesis Pathways

The preparation of **4-(2-chloroethyl)benzaldehyde** requires strategies that avoid the oxidation of the alkyl chain or the reduction of the aldehyde. Two primary routes are recommended based on scale and available starting materials.

Route A: Chlorination of 4-(2-Hydroxyethyl)benzaldehyde (Laboratory Scale)

This is the preferred method for high-purity applications (e.g., late-stage functionalization).

- Precursor: 4-(2-Hydroxyethyl)benzaldehyde.
- Reagent: Thionyl Chloride (SOCl₂) or Phosphoryl Chloride (POCl₃).
- Solvent: Dichloromethane (DCM) or Toluene.
- Mechanism: The hydroxyl group attacks the sulfur/phosphorus center, creating a good leaving group, which is then displaced by chloride in an S_N2 fashion.
- Why this route? It generates gaseous byproducts (SO₂, HCl), simplifying purification to a solvent wash or short-path distillation.

Route B: Vilsmeier-Haack Formylation (Industrial Scale)

For large-scale production, functionalizing the aromatic ring directly is more cost-effective.

- Precursor: (2-Chloroethyl)benzene.[1][2]
- Reagents: POCl₃ + DMF (Vilsmeier Reagent).
- Conditions: Heating at 70–90°C followed by acidic hydrolysis.
- Selectivity: The alkyl group is an ortho/para director. Due to steric hindrance of the ethyl chloride chain, para substitution is favored, but isomer separation (distillation/crystallization) is required to remove the ortho byproduct.

Visualization: Synthesis Logic



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Caption: Figure 1. Convergent synthetic pathways highlighting the Nucleophilic Substitution (Route A) and Electrophilic Aromatic Substitution (Route B) strategies.

Reactivity Profile & Applications

The compound's value lies in its orthogonal reactivity. It possesses two electrophilic sites with distinct "hardness" and activation requirements.

Site 1: The Aldehyde (Hard Electrophile)

- Primary Use: Reductive Amination.

- Protocol: Reaction with primary/secondary amines in the presence of $\text{NaBH}(\text{OAc})_3$.
- Application: This anchors the molecule to a pharmacophore (e.g., a piperazine ring) without disturbing the chloride.
- Condensation: Supports Wittig or Knoevenagel condensations to extend the carbon chain.

Site 2: The Alkyl Chloride (Soft Electrophile)

- Primary Use: Nucleophilic Substitution ($\text{S}_{\text{N}}2$).
- Reactivity Note: The chloride is on a primary carbon but is "homobenzylic." It is less reactive than a benzylic chloride (no resonance stabilization of the transition state) but stable enough to survive aldehyde manipulations.
- Activation: Often requires converting the Chloride to an Iodide (Finkelstein reaction using NaI in Acetone) to accelerate substitution with weaker nucleophiles.
- Elimination Risk: Treatment with strong, bulky bases (e.g., $t\text{-BuOK}$) can cause $\text{E}2$ elimination, yielding 4-vinylbenzaldehyde.

Experimental Workflow: Divergent Synthesis

The following diagram illustrates how to sequence reactions to avoid side products.



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Caption: Figure 2. Orthogonal reaction sequences. Path A is generally preferred to prevent polymerization of the aldehyde during harsh substitution conditions.

Handling & Safety (MSDS Highlights)

As an alkylating agent and an aldehyde, strict safety protocols are required.

- Acute Toxicity: Harmful if swallowed or inhaled.
- Genotoxicity Warning: Alkyl chlorides are potential genotoxins (alkylating agents). Handle in a fume hood with double gloving (Nitrile/Laminate).
- Skin/Eye: Causes severe irritation. The aldehyde moiety can be a sensitizer.
- Storage: Store at 2–8°C under Argon/Nitrogen. Aldehydes oxidize to benzoic acids over time; the alkyl chloride is hydrolytically stable but should be kept dry.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 15289760, **4-(2-Chloroethyl)benzaldehyde**. Retrieved from [\[Link\]](#)
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Sources

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- [2. prepchem.com \[prepchem.com\]](#)

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